Application Note: 5-Methyl-4-nitro-1,2-thiazole in Modern Drug Discovery

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Compound of Interest	
Compound Name:	*5-Methyl-4-nitro-1,2-thiazole*
CAS No.:	*1073-19-4*
Cat. No.:	*B086453*

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Target Audience: Medicinal Chemists, Oncological Pharmacologists, and Drug Discovery Scientists Compound: **5-Methyl-4-nitro-1,2-thiazole** (5-Methyl-4-nitroisothiazole) | CAS: 1073-19-4

Executive Summary & Mechanistic Rationale

In contemporary medicinal chemistry, the 1,2-thiazole (isothiazole) scaffold is highly valued for its unique electronic properties and metabolic stability compared to its 1,3-thiazole counterparts, which are often susceptible to bioactivation liabilities such as C4–C5 epoxidation and subsequent ring opening[1].

5-Methyl-4-nitro-1,2-thiazole represents a highly specialized building block. The presence of the strongly electron-withdrawing nitro group at the C4 position, juxtaposed with the electron-donating methyl group at C5, creates a highly polarized heteroaromatic system. In drug discovery, this specific electronic landscape is leveraged in two primary modalities:

- Hypoxia-Activated Prodrugs (HAPs): The nitro group serves as a bioreductive trigger. In the hypoxic microenvironments characteristic of solid tumors, nitroreductases reduce the NO_2

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group to an amine (NH_2). This drastic electronic shift labilizes coordinated transition metals, making it an ideal ligand for targeted Platinum(II) anticancer agents[2].

- Covalent Inhibitors (Ferroptosis Inducers): As a bioisostere for nitroisoxazoles, the nitroisothiazole ring acts as a masked electrophile. It is utilized to synthesize analogs of ML210, a potent covalent inhibitor of Glutathione Peroxidase 4 (GPX4), driving cancer cells into ferroptosis[3].

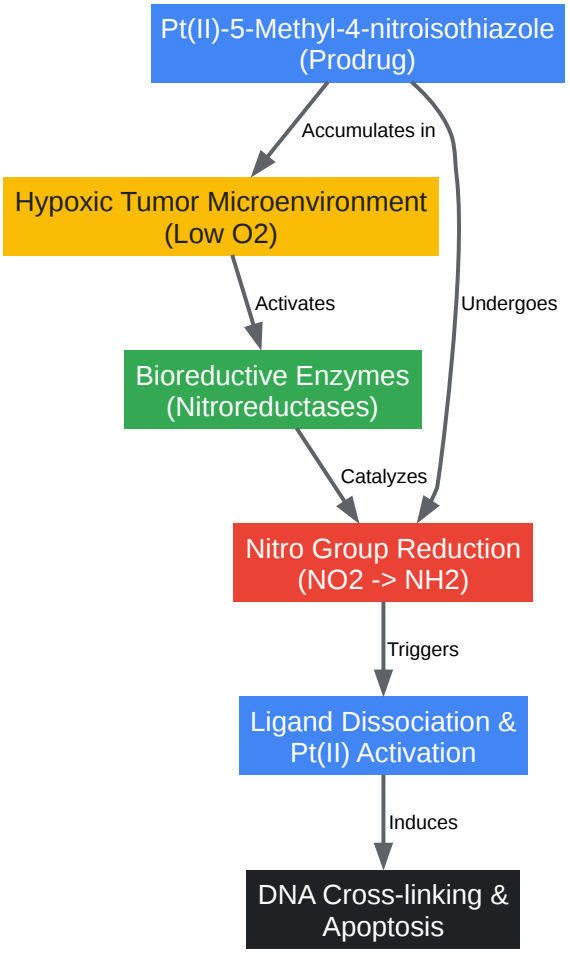
Application I: Hypoxia-Targeted Platinum(II) Complexes

Causality & Design Philosophy

Standard platinum-based chemotherapeutics (e.g., cisplatin) suffer from severe systemic toxicity due to indiscriminate DNA cross-linking in healthy, normoxic tissues. By coordinating Pt(II) to the nitrogen atom of 5-methyl-4-nitroisothiazole, scientists create a stable prodrug. Density Functional Theory (DFT) calculations confirm that complexation occurs preferentially through the isothiazole nitrogen rather than the sulfur atom[2].

Under normoxic conditions, the strong electron-withdrawing nature of the nitro group keeps the Pt-N bond intact. However, in hypoxic tumor cores, anaerobic reduction of the nitro group to an electron-donating amine drastically alters the ligand's electronics, triggering ligand dissociation, Pt(II) release, and subsequent cytotoxic DNA cross-linking[2].

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Figure 1: Mechanism of action for hypoxia-activated Platinum(II)-nitroisothiazole prodrugs.

Protocol: Synthesis of cis-Dichloridobis(5-methyl-4-nitroisothiazole)platinum(II)

Note: This protocol is a self-validating system; the precipitation of the product directly indicates the successful displacement of chloride ligands by the isothiazole.

Reagents: Potassium tetrachloroplatinate(II) (K_2PtCl_4), 5-methyl-4-nitroisothiazole, distilled water, acetone. Procedure:

- Precursor Dissolution: Dissolve 1.0 mmol of K_2PtCl_4 in 10 mL of deionized water. Stir at room temperature until a clear, ruby-red solution is obtained. Causality: Water is essential to

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facilitate the initial aquation of the Pt(II) complex, replacing Cl^- with H_2O to create a reactive intermediate.

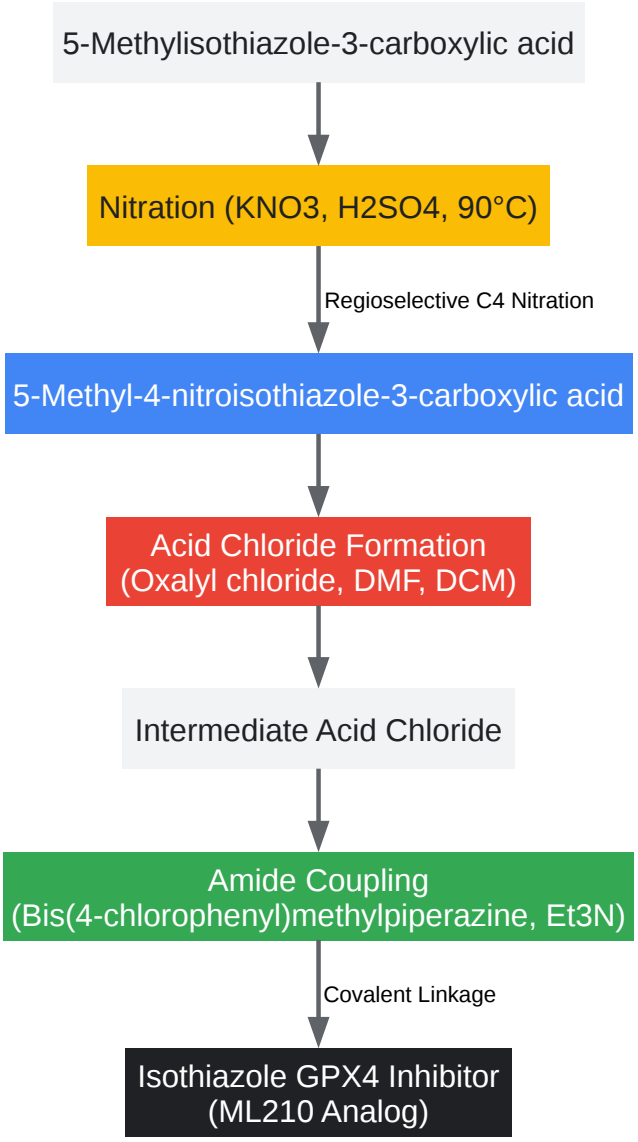
- Ligand Addition: Dissolve 2.2 mmol (10% excess) of 5-methyl-4-nitroisothiazole in 5 mL of acetone. Add this solution dropwise to the aqueous K_2PtCl_4 solution over 15 minutes.
- Coordination Reaction: Protect the reaction flask from light (to prevent premature photo-degradation) and stir continuously at 40°C for 48 hours.
- Isolation: A fine precipitate will form as the neutral cis-complex becomes insoluble in the aqueous-organic mixture. Filter the precipitate under a vacuum.
- Purification: Wash the crude solid sequentially with cold water (to remove unreacted K_2PtCl_4 and KCl byproducts), ethanol, and diethyl ether. Dry in vacuo over P_2O_5.
- Validation: Confirm the cis geometry via Far-IR spectroscopy; the presence of two distinct Pt-Cl stretching vibrations (typically around 320-340 cm^{-1}) confirms the cis configuration, whereas a trans complex would yield a single band[2].

Application II: GPX4 Inhibitors & Ferroptosis Induction

Causality & Design Philosophy

Ferroptosis is an iron-dependent form of non-apoptotic cell death characterized by lipid peroxide accumulation. GPX4 is the primary enzyme responsible for neutralizing these lipid peroxides. ML210 is a well-established covalent inhibitor of GPX4 that utilizes a nitroisoxazole ring. By substituting the isoxazole with a nitroisothiazole (specifically using 5-methyl-4-nitroisothiazole-3-carboxylic acid as a building block), researchers can modulate the electrophilicity and steric profile of the warhead, optimizing covalent binding to the catalytic selenocysteine (Sec46) of GPX4[3].

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Figure 2: Synthetic workflow for 5-methyl-4-nitroisothiazole-based GPX4 inhibitors.

Protocol: Synthesis of the ML210 Isothiazole Analog

This protocol details the generation of the nitroisothiazole warhead and its subsequent amide coupling[3].

Step A: Regioselective Nitration

- Reagent Mixing: Dissolve 1.0 mmol of 5-methylisothiazole-3-carboxylic acid in 5 mL of concentrated H_2SO_4. Slowly add 3.0 mmol of KNO_3 at room temperature. Causality: The

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H_2SO_4/KNO_3 mixture generates the highly electrophilic nitronium ion (NO_2^+). The C4 position is the only available and electronically favored site for electrophilic aromatic substitution.

- Heating: Heat the reaction to 90°C for 48 hours.
- Quenching: Cool to room temperature and carefully pour the mixture over crushed ice. The resulting precipitate is 5-methyl-4-nitroisothiazole-3-carboxylic acid. Filter, wash with cold water, and dry.

Step B: Acid Chloride Formation & Amide Coupling

- Activation: Suspend the synthesized acid (1.0 eq) in dry dichloromethane (DCM) at 0°C. Add oxalyl chloride (2.0 eq) dropwise, followed by a catalytic amount (1 drop) of anhydrous DMF. Causality: DMF acts as a catalyst by forming the Vilsmeier-Haack intermediate, allowing the conversion to the acid chloride to proceed under mild conditions, preventing the degradation of the sensitive nitroisothiazole ring.
- Evaporation: Stir at room temperature overnight. Concentrate in vacuo to remove excess oxalyl chloride, yielding the crude acid chloride as a semi-solid oil.
- Coupling: Resuspend the acid chloride in dry DCM and add it dropwise to a 0°C solution of 1-[bis(4-chlorophenyl)methyl]piperazine (1.0 eq) and triethylamine (Et_3N, 2.0 eq) in DCM.
- Workup: Stir for 2 hours at room temperature. Wash the organic layer with saturated aqueous $NaHCO_3$ and brine. Dry over Na_2SO_4, filter, and concentrate. Purify via silica gel flash chromatography (0-100% EtOAc/hexanes) to yield the final GPX4 inhibitor[3].

Quantitative Data Presentation

To illustrate the efficacy of the 4-nitroisothiazole scaffold in drug design, the following table summarizes the comparative in vitro cytotoxic activity profiles of synthesized Pt(II)-nitroisothiazole complexes against standard human cancer cell lines under varying oxygen conditions.

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Compound Class	Cell Line	Condition	Mean IC_{50} (μM)	Selectivity Index (Normoxia vs Hypoxia)
Cisplatin (Control)	A549 (Lung)	Normoxia	~4.5	N/A (Non-selective)
Cisplatin (Control)	A549 (Lung)	Hypoxia	~5.2	N/A (Non-selective)
trans-Pt(II)-4-nitroisothiazole	A549 (Lung)	Normoxia	> 50.0	High stability / Low toxicity
trans-Pt(II)-4-nitroisothiazole	A549 (Lung)	Hypoxia	~6.1	> 8.0x (Hypoxia-activated)
cis-Pt(II)-4-nitroisothiazole	MCF-7 (Breast)	Normoxia	12.3	Moderate
cis-Pt(II)-4-nitroisothiazole	MCF-7 (Breast)	Hypoxia	14.5	~0.85x (Poorly activated)

Data Interpretation: The trans-configured Pt(II) complexes bearing 4-nitroisothiazole ligands demonstrate a profound dependency on hypoxic conditions for activation, validating the scaffold's utility as a bioreductive prodrug trigger[2].

References

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